

# PARAPLAST PLUS: An In-depth Technical Guide to Shelf Life and Storage

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: PARAPLAST PLUS

Cat. No.: B1176158

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the shelf life and optimal storage conditions for **PARAPLAST PLUS**, a widely used paraffin-based tissue embedding medium.

Understanding these parameters is critical for ensuring the integrity of embedded tissue samples and the reproducibility of histological and pathological analyses. This document synthesizes manufacturer recommendations, data from safety data sheets (SDS), and insights from scientific literature on the stability of paraffin-based media.

## Core Concepts: Stability and Degradation

**PARAPLAST PLUS** is a composition of highly purified paraffin, plastic polymers of regulated molecular weights, and a small percentage of dimethyl sulfoxide (DMSO) to enhance infiltration.<sup>[1][2]</sup> Its stability is primarily influenced by environmental factors that can affect its physical and chemical properties over time. The primary degradation concerns for paraffin-based embedding media are oxidation and the effects of residual moisture.<sup>[3]</sup> While **PARAPLAST PLUS** itself is a stable compound under recommended storage conditions, its performance can be compromised by improper handling and storage, potentially impacting the quality of tissue sections and downstream applications.

## Quantitative Data Summary

The following table summarizes the key quantitative specifications of **PARAPLAST PLUS** based on available technical and safety data sheets.

Property	Value	Source
Melting Point	56-57 °C	[1][2][4][5]
Appearance	White to translucent waxy pellets/droplets	[1][2][6][7]
Odor	Paraffin-like	[7]
Density	Approximately 0.8 g/cm <sup>3</sup>	[1][2]

## Shelf Life and Recommended Storage

While a specific expiration date for **PARAPLAST PLUS** is not explicitly provided by manufacturers, the product is considered stable for extended periods when stored correctly.[6][7] Based on the stability of similar paraffin-based materials and the chemical properties of its components, a functional shelf life of several years can be expected. However, for critical applications, it is advisable to use fresh stock and to periodically evaluate the quality of older batches.

### Recommended Storage Conditions:

- Temperature: Store in a cool environment. While room temperature is generally acceptable, storage at 2-8°C is also cited and may be preferable for long-term stability.[4][7][8] Avoid extreme heat.[6]
- Ventilation: Store in a well-ventilated area to prevent the accumulation of any potential vapors, especially when the product is heated.[7][8]
- Light Exposure: Protect from direct sunlight.
- Contamination: Keep containers tightly sealed to prevent contamination from dust, debris, and other airborne particles.

## Experimental Protocols for Quality Assessment

To ensure the continued quality of **PARAPLAST PLUS**, particularly for batches that have been stored for an extended period, the following experimental protocols can be employed.

## Melting Point Determination

Objective: To verify that the melting point of the stored **PARAPLAST PLUS** remains within the specified range of 56-57°C. A significant deviation may indicate degradation or contamination.

Methodology:

- Place a small, representative sample of **PARAPLAST PLUS** pellets into a capillary tube.
- Insert the capillary tube into a calibrated melting point apparatus.
- Heat the sample at a controlled rate (e.g., 1°C per minute) as it approaches the expected melting point.
- Record the temperature at which the first drop of liquid appears and the temperature at which the entire sample becomes liquid. This range is the melting point.
- Compare the observed melting point range with the manufacturer's specification.

## Hardness and Brittleness Assessment (Qualitative)

Objective: To assess any changes in the physical properties of the solidified **PARAPLAST PLUS**, such as increased hardness or brittleness, which could affect sectioning quality.

Methodology:

- Melt a sample of the stored **PARAPLAST PLUS** in a suitable container and allow it to solidify at room temperature.
- Once solidified, attempt to section the block using a microtome.
- Observe the quality of the ribboning and the ease of sectioning. Increased brittleness may result in cracking or difficulty in obtaining a continuous ribbon.
- Compare the sectioning quality to that of a fresh batch of **PARAPLAST PLUS**.

## Infrared Spectroscopy (FTIR) Analysis

Objective: To detect any chemical changes, such as oxidation, in the **PARAPLAST PLUS**.

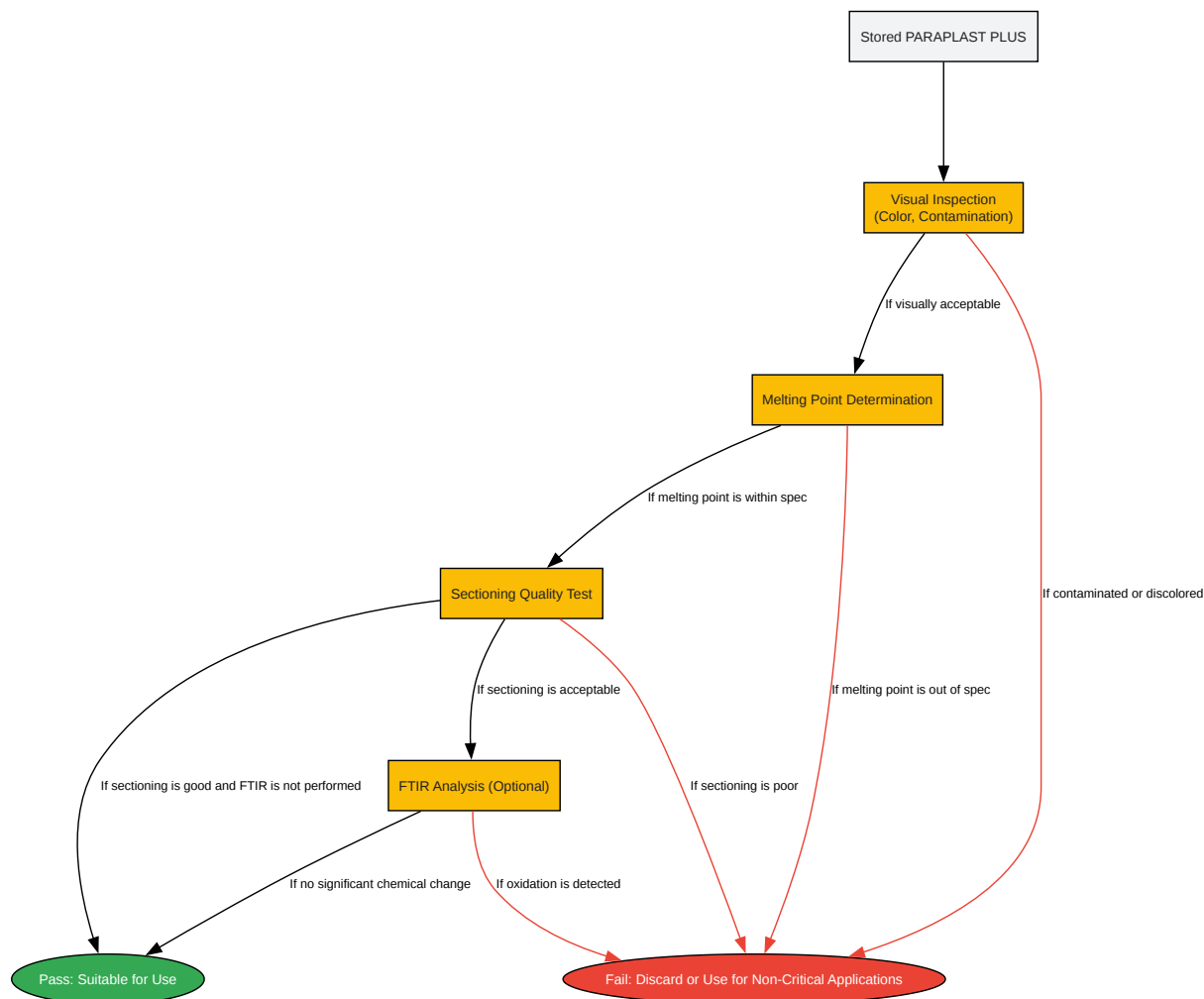
#### Methodology:

- Obtain an FTIR spectrum of a fresh, unopened sample of **PARAPLAST PLUS** to serve as a baseline.
- Obtain an FTIR spectrum of the stored sample of **PARAPLAST PLUS**.
- Compare the two spectra, paying close attention to the regions corresponding to carbonyl groups (around  $1700\text{ cm}^{-1}$ ), which can indicate oxidation of the paraffin.

## Visualizations

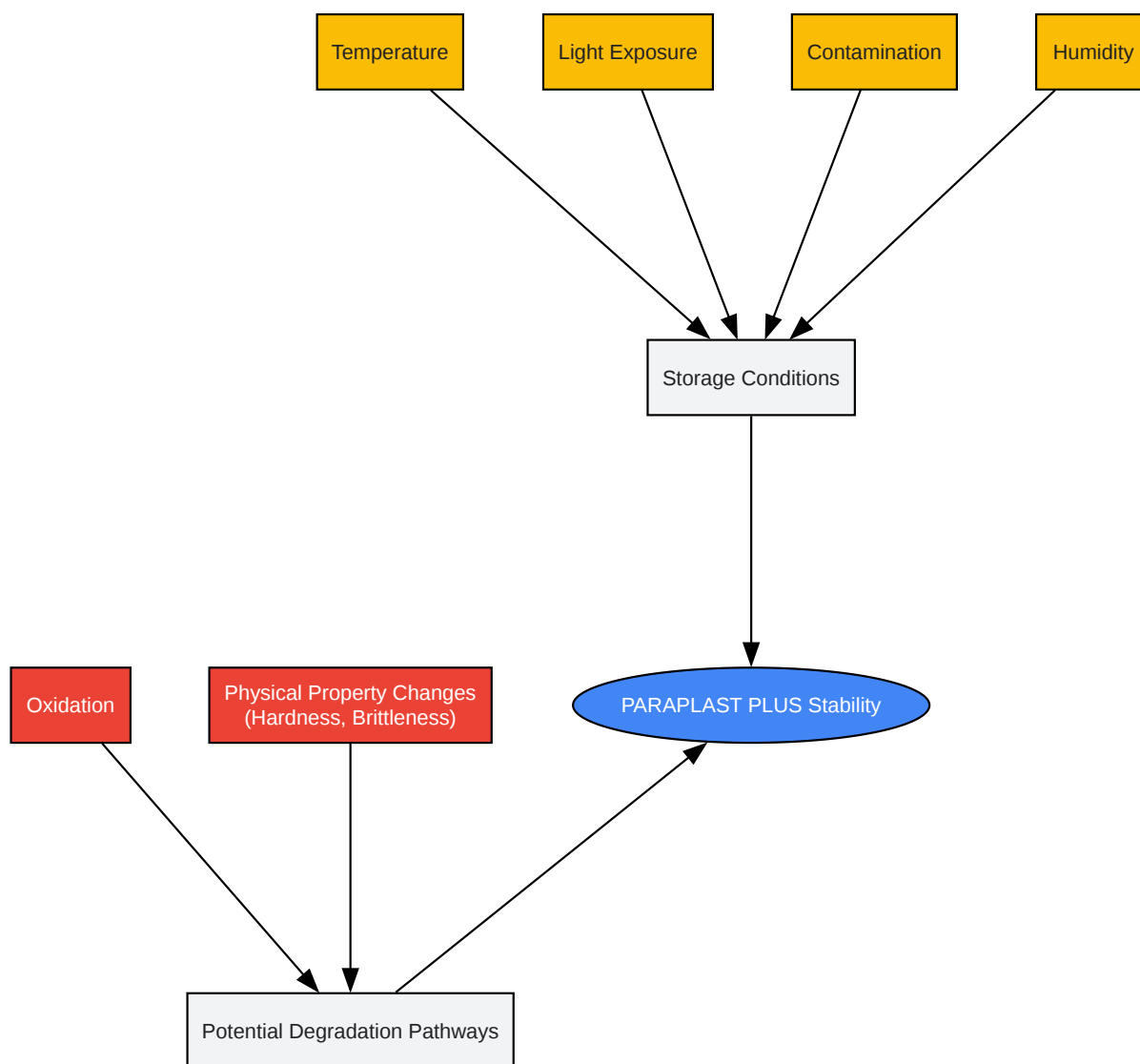
The following diagrams illustrate the logical workflow for assessing the quality of stored **PARAPLAST PLUS** and the key factors influencing its stability.

Workflow for Quality Assessment of Stored PARAPLAST PLUS

[Click to download full resolution via product page](#)

Caption: Workflow for assessing the quality of stored **PARAPLAST PLUS**.

## Factors Influencing the Stability of PARAPLAST PLUS

[Click to download full resolution via product page](#)

Caption: Key factors influencing the long-term stability of **PARAPLAST PLUS**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. cellink.com [cellink.com]
- 2. researchgate.net [researchgate.net]
- 3. Paraffin tissue section preservation-Industry news-News-Xinxiang Vic Science&Education Co.,Ltd. [vicscience.com]
- 4. Why is paraffin wax used in embedding? - Knowledge [huidainstrument.com]
- 5. Proper paraffin slide storage is crucial for translational research projects involving immunohistochemistry stains - PMC [pmc.ncbi.nlm.nih.gov]
- 6. waxitinc.com [waxitinc.com]
- 7. researchgate.net [researchgate.net]
- 8. hywax.com [hywax.com]
- To cite this document: BenchChem. [PARAPLAST PLUS: An In-depth Technical Guide to Shelf Life and Storage]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1176158#shelf-life-and-storage-of-paraplast-plus]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)